

The AMPK Activator PF-739: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-739

Cat. No.: B10861081

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

PF-739 is a potent, orally active, and non-selective small molecule activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis. By activating all 12 heterotrimeric AMPK complexes, **PF-739** has demonstrated significant potential in preclinical models for the treatment of metabolic diseases, particularly type 2 diabetes. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, mechanism of action, and biological effects of **PF-739**, supplemented with experimental protocols and pathway diagrams to support further research and development.

Chemical Structure and Physicochemical Properties

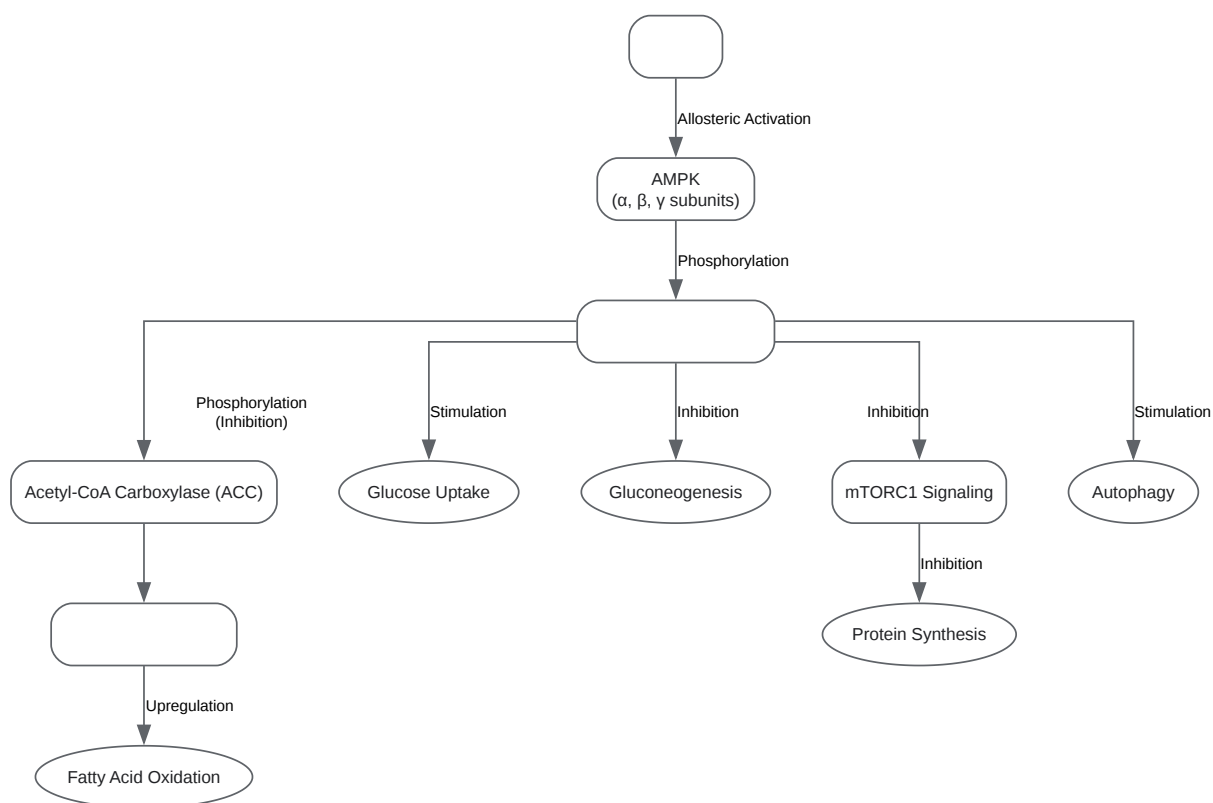
PF-739, with the IUPAC name (3R,3aR,6R,6aR)-6-((6-Chloro-5-(4-(1-(hydroxymethyl)cyclopropyl)phenyl)-1H-benzo[d]imidazol-2-yl)oxy)hexahydrofuro[3,2-b]furan-3-ol, is a complex heterocyclic molecule.^[1] Its chemical and physical properties are summarized in the table below. While specific experimental data for melting point and pKa are not readily available in the reviewed literature, the provided information is based on data from chemical suppliers and computational predictions.

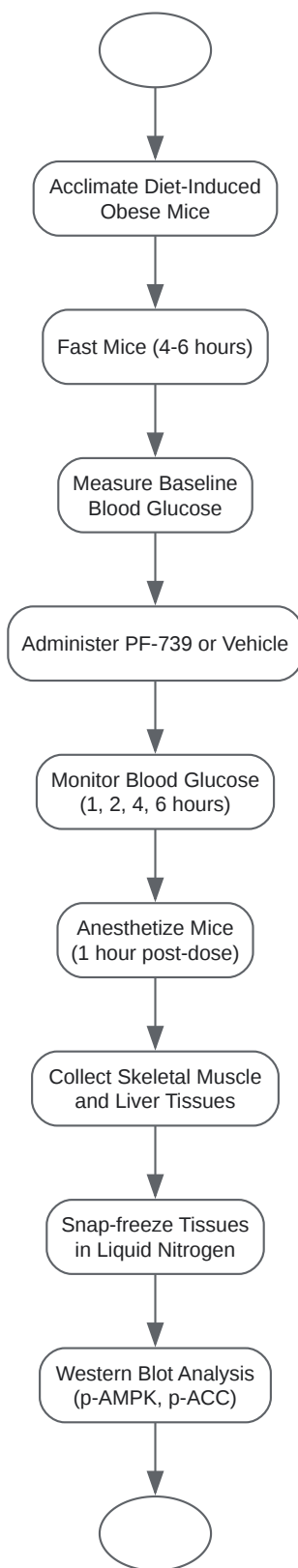
Property	Value	Reference
Chemical Formula	C23H23ClN2O5	[1]
Molecular Weight	442.89 g/mol	[1]
CAS Number	1852452-14-2	[1]
IUPAC Name	(3R,3aR,6R,6aR)-6-((6-Chloro-5-(4-(1-(hydroxymethyl)cyclopropyl)phenyl)-1H-benzo[d]imidazol-2-yl)oxy)hexahydrofuro[3,2-b]furan-3-ol	[1]
Appearance	White to light yellow solid	[2]
Solubility	Soluble in DMSO	[2]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]

Mechanism of Action: Pan-AMPK Activation

PF-739 functions as a direct allosteric activator of AMPK.[2][3] AMPK is a heterotrimeric enzyme composed of a catalytic α subunit and regulatory β and γ subunits. **PF-739** binds to the allosteric drug and metabolite (ADaM) site on the AMPK complex, a pocket between the α and β subunits, leading to a conformational change that enhances kinase activity.[4] A key feature of **PF-739** is its non-selective activation of all 12 potential AMPK heterotrimeric complexes.[2][5] This pan-activation profile distinguishes it from other AMPK activators that may exhibit isoform selectivity.

The activation of AMPK by **PF-739** initiates a cascade of downstream signaling events aimed at restoring cellular energy balance. Activated AMPK phosphorylates a multitude of downstream targets, leading to the stimulation of catabolic pathways (e.g., glucose uptake and fatty acid oxidation) and the inhibition of anabolic pathways (e.g., gluconeogenesis and protein synthesis).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Activation of Skeletal Muscle AMPK Promotes Glucose Disposal and Glucose Lowering in Non-human Primates and Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Elucidating the Activation Mechanism of AMPK by Direct Pan-Activator PF-739 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. PF-739 - Nordic Biosite [nordicbiosite.com]
- To cite this document: BenchChem. [The AMPK Activator PF-739: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10861081#the-chemical-structure-and-properties-of-pf-739]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com